

2-Iodo-6-methylbenzoic acid molecular structure and weight

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Compound of Interest

Compound Name: **2-Iodo-6-methylbenzoic acid**

Cat. No.: **B1336270**

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An In-depth Technical Guide to **2-Iodo-6-methylbenzoic Acid**: Synthesis, Characterization, and Applications

Introduction

2-Iodo-6-methylbenzoic acid is a halogenated aromatic carboxylic acid that serves as a versatile and valuable building block in modern organic synthesis. Its utility is primarily derived from the presence of three distinct functional groups on the benzene ring: a carboxylic acid, an iodine atom, and a methyl group. This unique substitution pattern, particularly the ortho-relationship between the iodide and the other substituents, allows for a wide range of chemical transformations. The carboxylic acid group can be readily modified to form esters, amides, and other derivatives, while the carbon-iodine bond is a prime site for metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. These features make it a key intermediate in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its molecular structure, physicochemical properties, a detailed synthesis protocol with mechanistic insights, analytical characterization methods, and its applications in research and drug development.

Molecular Structure and Physicochemical Properties

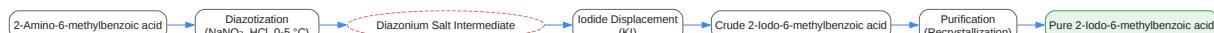
The molecular structure of **2-Iodo-6-methylbenzoic acid** consists of a benzene ring substituted with an iodine atom at position 2, a methyl group at position 6, and a carboxylic acid group at position 1. The steric hindrance introduced by the two ortho substituents (iodine and methyl) can influence the reactivity of the carboxylic acid group.

Molecular Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	2-iodo-6-methylbenzoic acid	[1][2]
CAS Number	54811-50-6	[1][3]
Molecular Formula	C ₈ H ₇ IO ₂	[1][4]
Molecular Weight	262.04 g/mol	[1][4]
Physical Form	Solid	[3]
Boiling Point	322.3 ± 30.0 °C at 760 mmHg	[3]
SMILES	CC1=C(C(=CC=C1)I)C(=O)O	[1][2]
InChIKey	LLVYMWJLXNNRND- UHFFFAOYSA-N	[1][2][3]

Molecular Structure Visualization

The following diagram illustrates the 2D chemical structure of **2-Iodo-6-methylbenzoic acid**.



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